

Application Note: Storage and Handling Protocols for Emilium Tosylate

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Compound of Interest

Compound Name: *Emilium tosylate*

CAS No.: 30716-01-9

Cat. No.: B1624271

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Executive Summary

Emilium Tosylate (CAS: 30716-01-9) is a quaternary ammonium antiarrhythmic agent utilized primarily in cardiovascular research. As a charged organic salt (Ethyl(3-methoxybenzyl)dimethylaminium 4-methylbenzenesulfonate), it exhibits specific physicochemical sensitivities—particularly to moisture (hygroscopicity) and thermal degradation.

This guide provides a standardized protocol for the long-term preservation of **Emilium Tosylate** in both solid (powder) and solvated states. Adherence to these guidelines is critical to prevent hydrolysis, oxidation, or ionic dissociation that could compromise experimental reproducibility.

Compound Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Specification
Compound Name	Emilium Tosylate
CAS Number	30716-01-9
Chemical Formula	C ₁₉ H ₂₇ NO ₄ S (Salt)
Molecular Weight	365.49 g/mol
Chemical Class	Quaternary Ammonium Salt / Tosylate
Appearance	White to off-white crystalline powder (typical)
Primary Hazard	Irritant (Eyes/Skin); Biologically Active (Cardiac Depressant)

Storage Protocols: Solid State (Powder)

Critical Storage Parameters

The stability of **Emilium Tosylate** powder is governed by three vectors: Temperature, Humidity, and Light.

- Temperature:
 - Long-Term (>1 month): Store at -20°C. The lower kinetic energy inhibits slow degradation pathways common in ammonium salts.
 - Short-Term (<1 month): Storage at 0–4°C (refrigerator) is acceptable for active use.
- Humidity (Hygroscopicity):
 - Quaternary ammonium salts are inherently hygroscopic. Moisture absorption can alter the effective molecular weight (weighing errors) and catalyze hydrolysis.
 - Requirement: Store in a tightly sealed vial within a secondary desiccated container (e.g., a jar with silica gel or Drierite).
- Light:

- While the tosylate counter-ion is relatively stable, the methoxybenzyl moiety can be susceptible to photo-oxidation over extended periods.
- Requirement: Protect from light. Wrap vials in aluminum foil or store in amber glass.

Handling Procedure (The "Warm-Up" Rule)

Crucial Step: Before opening a vial stored at -20°C , allow it to equilibrate to room temperature for at least 30 minutes inside the desiccator.

- Reasoning: Opening a cold vial in ambient air causes immediate condensation of atmospheric moisture onto the powder. This water contamination is irreversible and will degrade the remaining bulk material.

Solvent Compatibility & Solution Storage[4]

Solubility Profile

As a quaternary ammonium salt, **Emilium Tosylate** is highly polar.

- Primary Solvents: Water, DMSO (Dimethyl sulfoxide), Ethanol.
- Solubility Testing: If specific batch solubility is unknown, perform a stepwise addition test starting at 10 mM.
- Incompatibility: Avoid non-polar solvents (Hexane, Ether) as the salt will precipitate.

Stock Solution Preparation Protocol

Objective: Prepare a 10 mM Stock Solution (1 mL).

- Calculate Mass:
- Weighing: Weigh ~ 3.65 mg of powder into a sterile microcentrifuge tube. Record exact mass to adjust solvent volume for precision.
- Solvation: Add the calculated volume of DMSO or sterile water. Vortex for 30 seconds.

- Clarification: Visually inspect for particulates. If necessary, sonicate for 5 minutes at room temperature.

Solution Storage

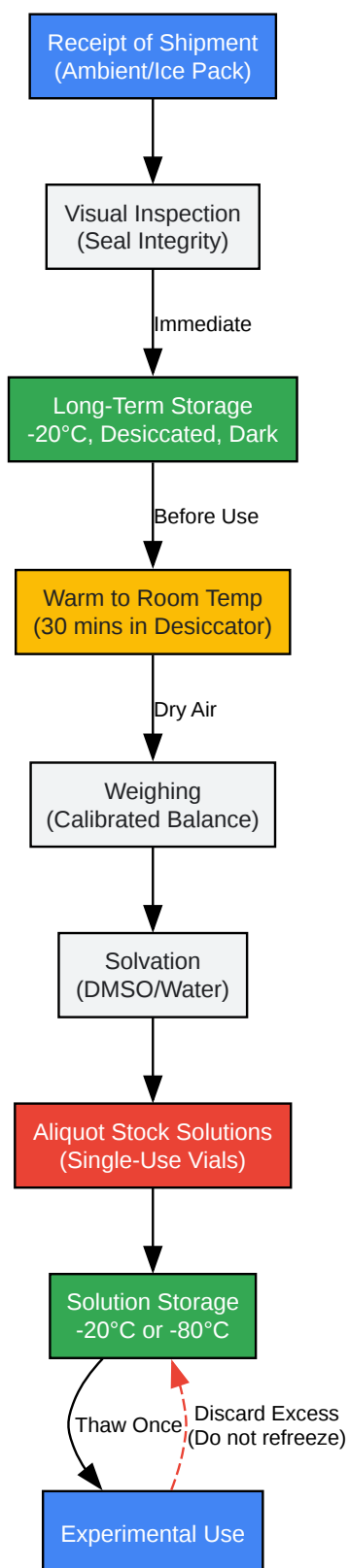
Aqueous solutions are less stable than DMSO stocks due to potential hydrolysis.

Solvent	Storage Temp	Stability Estimate	Notes
DMSO	-20°C	3–6 Months	Preferred for screening libraries. Avoid freeze-thaw cycles.
Water	-20°C	1 Month	Prone to microbial growth; use sterile water.
Ethanol	-20°C	1–3 Months	Seal tightly to prevent evaporation.

Best Practice: Aliquot stock solutions into single-use volumes (e.g., 50 μ L) to prevent repeated freeze-thaw degradation.

Experimental Workflow Diagram

The following diagram outlines the logical decision tree for handling **Emilium Tosylate** from receipt to experimentation, ensuring sample integrity.



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Figure 1: Standardized workflow for the receipt, storage, and preparation of **Emilium Tosylate** to minimize hydrolytic and thermal degradation.

References

- Genome.jp (KEGG DRUG). (n.d.). Entry D03986: **Emilium tosylate**.^{[1][2][3]} Kyoto Encyclopedia of Genes and Genomes. Retrieved October 26, 2023, from [[Link](#)]

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Sources

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